

Synthesis and manufacturing process of Reactive Orange 86.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reactive orange 86

Cat. No.: B1607117

[Get Quote](#)

An In-depth Technical Guide to the Synthesis and Manufacturing of C.I. **Reactive Orange 86**

This technical guide provides a comprehensive overview of the synthesis and manufacturing process of C.I. **Reactive Orange 86** (CAS No: 83929-91-3), an azo-based vinyl sulfone reactive dye. The information compiled is intended for researchers, scientists, and professionals in the field of dye chemistry and textile manufacturing.

Chemical Identity and Properties

C.I. **Reactive Orange 86** is a reactive dye known for its application in dyeing cellulosic fibers such as cotton.^[1] As a vinyl sulfone dye, it forms a covalent bond with the fiber, ensuring high wash fastness. The dye is typically supplied as a yellow-orange powder with good water solubility.^{[1][2]}

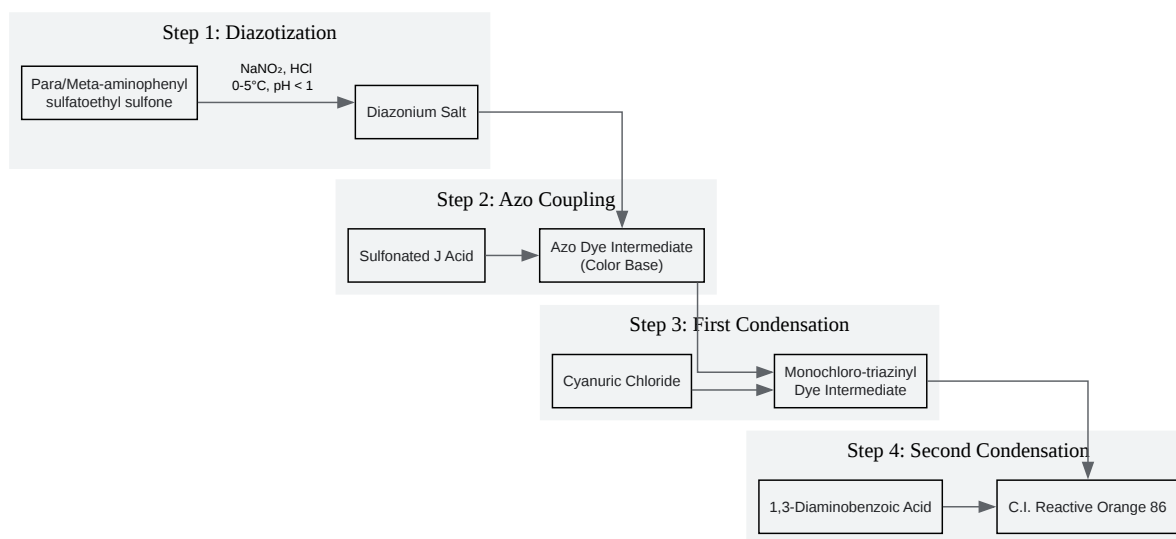
While there can be variations in the reported molecular formula for commercial **Reactive Orange 86**, a commonly cited formula is $C_{20}H_{16}Cl_2N_{10}O_7S_2Na_2$.^[2] It is important to note that commercial dyes are often complex mixtures and the exact molecular structure can be proprietary.

Table 1: Physicochemical Properties of C.I. **Reactive Orange 86**

Property	Value	Reference
CAS Number	83929-91-3	[1]
Molecular Formula	C ₂₀ H ₁₆ Cl ₂ N ₁₀ O ₇ S ₂ Na ₂	[2]
Appearance	Yellow-orange powder	[1]
Solubility in Water	150 g/L at 20°C; 180 g/L at 80°C	[1]
Purity (Typical)	≥ 99%	[2]
pH (1% Solution)	6-7	[2]

Synthesis Pathway

The synthesis of C.I. **Reactive Orange 86** is a multi-step process characteristic of many reactive azo dyes. It involves the creation of a diazonium salt from a vinyl sulfone precursor, followed by coupling with a naphthol derivative, and subsequent condensation reactions to introduce a triazine ring. A likely synthesis route, based on available patent literature, is outlined below.



[Click to download full resolution via product page](#)

Diagram 1: Synthesis Workflow for C.I. **Reactive Orange 86**

Experimental Protocols

The following experimental protocols are based on a detailed method described in patent literature for a structurally similar reactive orange dye and represent a plausible synthesis for C.I. **Reactive Orange 86**.

Step 1: Diazotization of Vinyl Sulfone Precursor

- A solution of para- or meta-aminophenyl sulfatoethyl sulfone (often referred to as para-ester or meta-ester) is prepared.
- The pH of the solution is adjusted to 7.5-8.0 with sodium carbonate.

- A solution of sodium nitrite is added and the mixture is stirred.
- The mixture is then slowly added to a solution of hydrochloric acid and ice, maintaining the temperature between 0-5°C to form the diazonium salt.
- Excess nitrous acid is neutralized, and the pH is adjusted to 3.0-3.5 with sodium acetate.

Step 2: Azo Coupling

- A solution of sulfonated J-acid (a derivative of 7-amino-4-hydroxynaphthalene-2-sulfonic acid) is prepared and its pH is adjusted to 6.5-7.0.
- The solution is cooled to 3-5°C with ice, and a portion of liquid caustic soda is added.
- The previously prepared diazonium salt solution is rapidly added. The temperature is maintained between 10-12°C with the continuous addition of caustic soda.
- After the reaction is complete, the pH is adjusted to 5.5-6.0.
- The resulting azo dye intermediate (color base) is precipitated by salting out with sodium chloride and then filtered.

Step 3: First Condensation with Cyanuric Chloride

- Cyanuric chloride is dispersed in an ice-water mixture.
- The filtered color base from the previous step is added to the cyanuric chloride suspension.
- The temperature is maintained at 0-10°C, and the pH is kept between 6.0 and 7.0 by the addition of sodium carbonate.
- The reaction is allowed to proceed to form the primary condensation product.

Step 4: Second Condensation with 1,3-Diaminobenzoic Acid

- The primary condensation product is filtered.
- 1,3-diaminobenzoic acid is added to the filtrate.

- The temperature is raised to 20-50°C, and the pH is maintained at 6.0-7.0.
- After the reaction is complete, the final dye solution is obtained.

Post-Treatment

The final dye solution is typically subjected to purification processes such as membrane filtration to remove salts and impurities, followed by spray drying to obtain the powdered form of C.I. **Reactive Orange 86**.

Quantitative Data

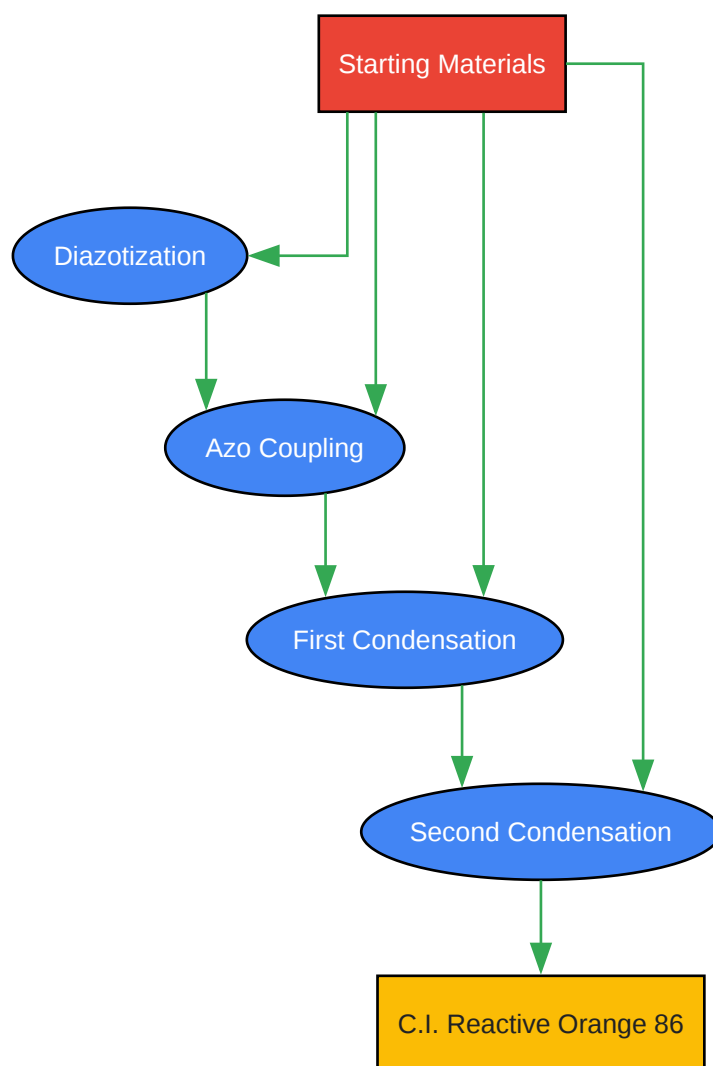
Specific quantitative data for the synthesis of C.I. **Reactive Orange 86** is not widely available in public literature. However, based on patent information for a similar dye, the following parameters can be inferred.

Table 2: Key Reaction Parameters

Parameter	Value/Range
Diazotization Temperature	0-5°C
Coupling Temperature	10-12°C
First Condensation Temperature	0-10°C
Second Condensation Temperature	20-50°C
pH for Coupling	5.5-6.0
pH for Condensations	6.0-7.0
Final Product Yield	Typically high for commercial dye synthesis
Final Product Purity	Often >90% after purification

Logical Relationships in Synthesis

The synthesis of C.I. **Reactive Orange 86** follows a logical progression of building the complex dye molecule from simpler precursors.



[Click to download full resolution via product page](#)

Diagram 2: Logical Flow of Synthesis Steps

This guide provides a detailed overview of the synthesis of C.I. **Reactive Orange 86** based on the best available public information. Researchers and manufacturers should note that specific process parameters may vary depending on the desired product specifications and production scale.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Reactive Orange 86: High-Quality Reactive Dye at Best Price [meghadyes.com]
- To cite this document: BenchChem. [Synthesis and manufacturing process of Reactive Orange 86.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607117#synthesis-and-manufacturing-process-of-reactive-orange-86]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com